

An In-depth Technical Guide on 3-Methylbutyl Pentanoate (CAS: 2050-09-1)

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Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

Cat. No.: B1583783

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Introduction

3-Methylbutyl pentanoate, also known as isoamyl pentanoate or isopentyl valerate, is an organic compound classified as a fatty acid ester.^[1] With the chemical formula $C_{10}H_{20}O_2$, this ester is formed from the reaction of 3-methyl-1-butanol (isoamyl alcohol) and pentanoic acid (valeric acid). It is a colorless liquid characterized by a pleasant, fruity aroma reminiscent of apples and bananas.^{[2][3]} This property makes it a valuable compound in the flavor and fragrance industries.^[4] Beyond its sensory characteristics, its chemical nature as a fatty acid ester suggests potential roles in lipid metabolism and other biological processes, making it a molecule of interest for scientific research.^{[5][6]} This guide provides a comprehensive technical overview of its physicochemical properties, synthesis, analytical methods, and known biological context.

Physicochemical Properties

The key physicochemical properties of **3-methylbutyl pentanoate** are summarized in the table below. These characteristics are fundamental for its handling, formulation, and analysis.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][7]
Molecular Weight	172.26 g/mol	[1][8]
CAS Number	2050-09-1	[7]
Appearance	Colorless clear liquid	[9]
Odor	Fruity, ripe apple, green	[9]
Boiling Point	185.00 to 186.00 °C @ 760.00 mm Hg	[8]
Density	0.858 to 0.867 g/mL @ 25 °C	[9]
Refractive Index	1.410 to 1.418 @ 20 °C	[9]
Solubility in Water	38.59 mg/L @ 25 °C (estimated)	[9]
Solubility in Organic Solvents	Soluble in alcohol and ether	[3]
Vapor Pressure	0.413 mmHg @ 25 °C (estimated)	[9]
Flash Point	149.00 °F (65.00 °C) TCC	[9]
logP (o/w)	3.686 (estimated)	[9]

Synthesis and Purification

The most common method for synthesizing **3-methylbutyl pentanoate** is through Fischer esterification.[4] This acid-catalyzed reaction involves the condensation of an alcohol and a carboxylic acid.

Experimental Protocol: Fischer Esterification

This protocol describes the synthesis of **3-methylbutyl pentanoate** from 3-methyl-1-butanol and pentanoic acid.

Materials:

- 3-methyl-1-butanol
- Pentanoic acid
- Concentrated sulfuric acid (H_2SO_4)
- 5% aqueous sodium bicarbonate ($NaHCO_3$) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Diethyl ether (or other suitable extraction solvent)
- Boiling chips

Equipment:

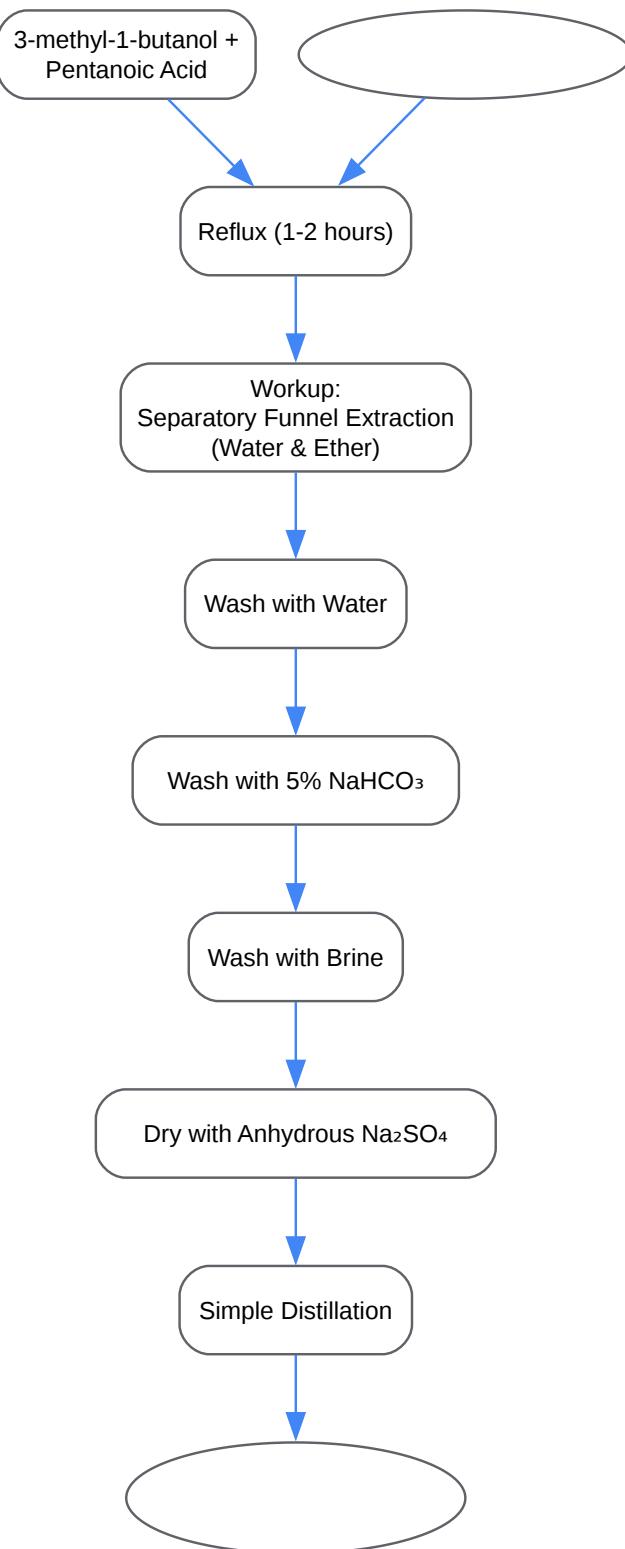
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flasks
- Distillation apparatus
- Stirring apparatus

Procedure:

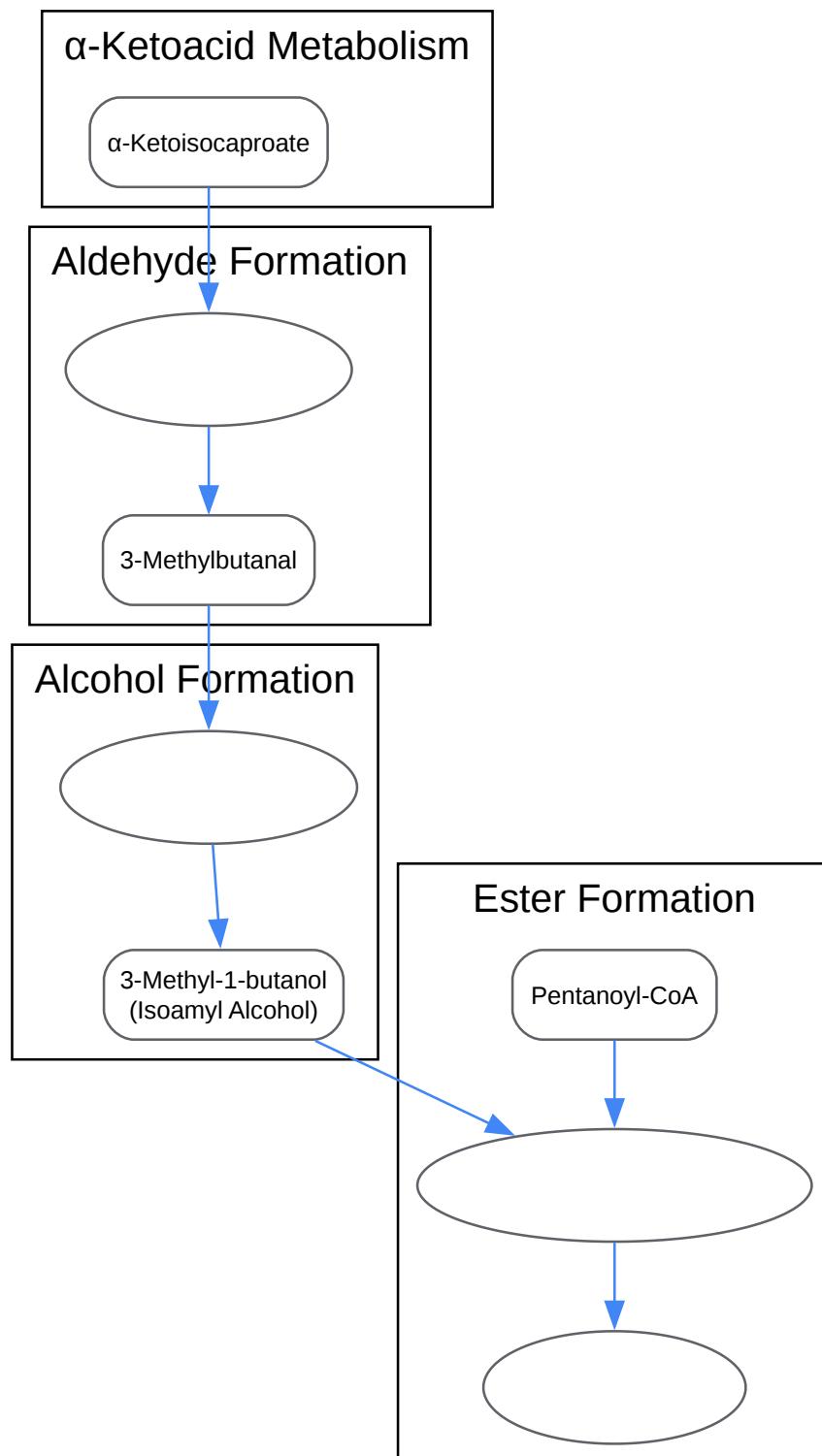
- Reaction Setup: In a round-bottom flask, combine 3-methyl-1-butanol and a molar excess of pentanoic acid. Add a magnetic stir bar or boiling chips.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Continue the reflux for 1-2 hours to allow the reaction to reach equilibrium.[10]
- Cooling and Extraction: Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel. Add water and diethyl ether to the funnel, shake gently, and allow the layers to separate. The organic layer contains the ester.
- Washing: Wash the organic layer sequentially with:
 - Water to remove the majority of the unreacted alcohol and acid.
 - 5% sodium bicarbonate solution to neutralize the acidic catalyst and any remaining pentanoic acid. (Caution: CO₂ gas will be evolved).[10]
 - Saturated brine solution to aid in the removal of water from the organic layer.
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous sodium sulfate.[1]
- Purification: Decant the dried organic solution into a clean, dry round-bottom flask. Purify the crude **3-methylbutyl pentanoate** by simple distillation.[1] Collect the fraction that distills at the expected boiling point of the ester (approximately 185-186 °C).[8]

Synthesis and Purification Workflow



Biosynthesis of 3-Methylbutyl Pentanoate in Fruits



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